

An In-depth Technical Guide to the Magnesium-Carbon Phase Diagram

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Compound of Interest

Compound Name: *magnesium carbide*

Cat. No.: *B1174990*

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This technical guide provides a comprehensive overview of the magnesium-carbon (Mg-C) phase diagram, catering to researchers, scientists, and professionals in drug development. It details the phase equilibria at both ambient and high pressures, presents quantitative thermodynamic and solubility data, outlines the experimental methodologies employed in determining these properties, and visualizes key experimental workflows and phase relationships.

Phase Equilibria in the Mg-C System

The magnesium-carbon system is characterized by a notable lack of stable intermediate phases at ambient pressure, with a phase diagram representing a simple degenerate eutectic between magnesium (Mg) and graphite (C).^{[1][2]} However, the landscape of Mg-C compounds expands significantly under high-pressure conditions, revealing a series of thermodynamically stable carbides.^{[3][4]}

Ambient Pressure Phase Diagram

At a pressure of 1 bar, the stable phase diagram is dominated by the elemental phases of magnesium and graphite.^[2] There is no evidence of stable **magnesium carbide** formation under these conditions. The mutual solid solubility between magnesium and carbon is considered negligible.^[2] The primary interaction is a eutectic reaction. The solubility of carbon in liquid magnesium is extremely low, on the order of tens of parts per million (ppm) at temperatures between 800°C and 900°C.^{[2][5][6]}

Two **magnesium carbides**, magnesium acetylide (MgC_2) and magnesium sesquicarbide (Mg_2C_3), can be synthesized at ambient pressure, typically through reactions involving magnesium or magnesium oxide with hydrocarbons.[3][5] However, thermodynamic evaluations have demonstrated that both MgC_2 and $\alpha\text{-Mg}_2\text{C}_3$ are metastable with respect to their elemental constituents.[2][4][5]

High-Pressure Phase Diagram

The application of high pressure fundamentally alters the thermodynamics of the Mg-C system, leading to the formation of several stable carbide phases.[3] The rich chemistry of the Mg-C system at high pressure is a subject of ongoing research.[3] Three high-pressure **magnesium carbides** have been identified with domains of thermodynamic stability: $\beta\text{-Mg}_2\text{C}_3$, its high-temperature polymorph $\gamma\text{-Mg}_2\text{C}_3$, and the antifluorite-structured Mg_2C . [4]

The synthesis of these high-pressure phases typically requires pressures exceeding 5 GPa and temperatures above 1300 K.[3] For instance, the methanide compound, Mg_2C , is stabilized at pressures above 15 GPa.[7] These high-pressure carbides can often be recovered to ambient conditions, where they remain as metastable phases.[7]

Quantitative Data

The following tables summarize the key quantitative data for the magnesium-carbon system, including the thermodynamic properties of known **magnesium carbides** and the solubility of carbon in liquid magnesium.

Table 1: Thermodynamic Data for Mg-C Compounds

Compound	Formula	State	Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$) (kJ/mol)	Absolute Entropy (S°_{298}) (J/mol·K)	Standard Entropy of Formation ($\Delta_f S^\circ_{298}$) (J/mol·K)
Magnesium Carbide	MgC ₂	solid	+79.5	56.4	+7.2
Magnesium Sesquicarbide	Mg ₂ C ₃	solid	+87.9	74.0	+2.0

Data sourced from thermodynamic assessments and CALPHAD modeling.[2]

Table 2: Solubility of Carbon in Liquid Magnesium

Temperature (°C)	Carbon Solubility (ppm by weight)
800	~20
850	~53.6 ± 7.4
900	~79.3 ± 17.3

Data obtained from Glow Discharge Optical Emission Spectrometry (GD-OES) and combustion analysis.[6]

Experimental Protocols

The determination of the Mg-C phase diagram and the characterization of its constituent phases rely on a combination of computational modeling and advanced experimental techniques, particularly for high-pressure synthesis and in situ analysis.

High-Pressure, High-Temperature (HPHT) Synthesis

The synthesis of stable **magnesium carbides** necessitates the use of specialized high-pressure apparatus.

- **Apparatus:** Multianvil presses and laser-heated diamond anvil cells (DACs) are the primary tools for generating the required pressures and temperatures.[5][7]
- **Sample Preparation:** Starting materials typically consist of high-purity magnesium and carbon (graphite or amorphous carbon) powders.[2] These are mixed in desired molar ratios, compacted into pellets, and loaded into a sample capsule, often made of MgO.[5] For DAC experiments, the sample is loaded into a gasket hole along with a pressure standard (e.g., ruby) and a pressure-transmitting medium.
- **Synthesis Conditions:** Experiments are conducted at pressures ranging from 5 to over 30 GPa and temperatures from 1500 to 2275 K.[5][7] The sample is held at these conditions for a duration, typically around one hour in multianvil experiments, to allow for reaction and equilibration.[5]
- **Sample Recovery:** After the experiment, the sample is quenched by turning off the heating and then slowly decompressed.[5] The recovered samples are handled in an inert atmosphere (e.g., an argon-filled glovebox) to prevent reaction with air and moisture.[5]

In Situ and Ex Situ Characterization

- **X-ray Diffraction (XRD):** XRD is the principal technique for phase identification and structure solution.
 - **In Situ XRD:** Performed at synchrotron facilities (e.g., ESRF, SOLEIL) during HPHT synthesis.[5] This allows for real-time observation of phase transformations. Angle-dispersive or energy-dispersive diffraction patterns are collected using area detectors or scintillation counters.[5]
 - **Ex Situ XRD:** Recovered samples are analyzed at ambient conditions. To prevent contamination, samples are often sealed in glass capillaries under an inert atmosphere for analysis.[5]
- **Mass Spectrometry and Nuclear Magnetic Resonance (NMR) Spectroscopy:** These techniques are used to analyze the hydrolysis products of the synthesized carbides. The type of hydrocarbon gas produced upon reaction with water reveals the nature of the carbon anion in the carbide structure (e.g., C_3H_4 from Mg_2C_3 indicates the presence of the C_3^{4-}

anion).[5] ^{13}C NMR helps to identify the different carbon environments within the crystal structure.[3]

Carbon Solubility Measurement

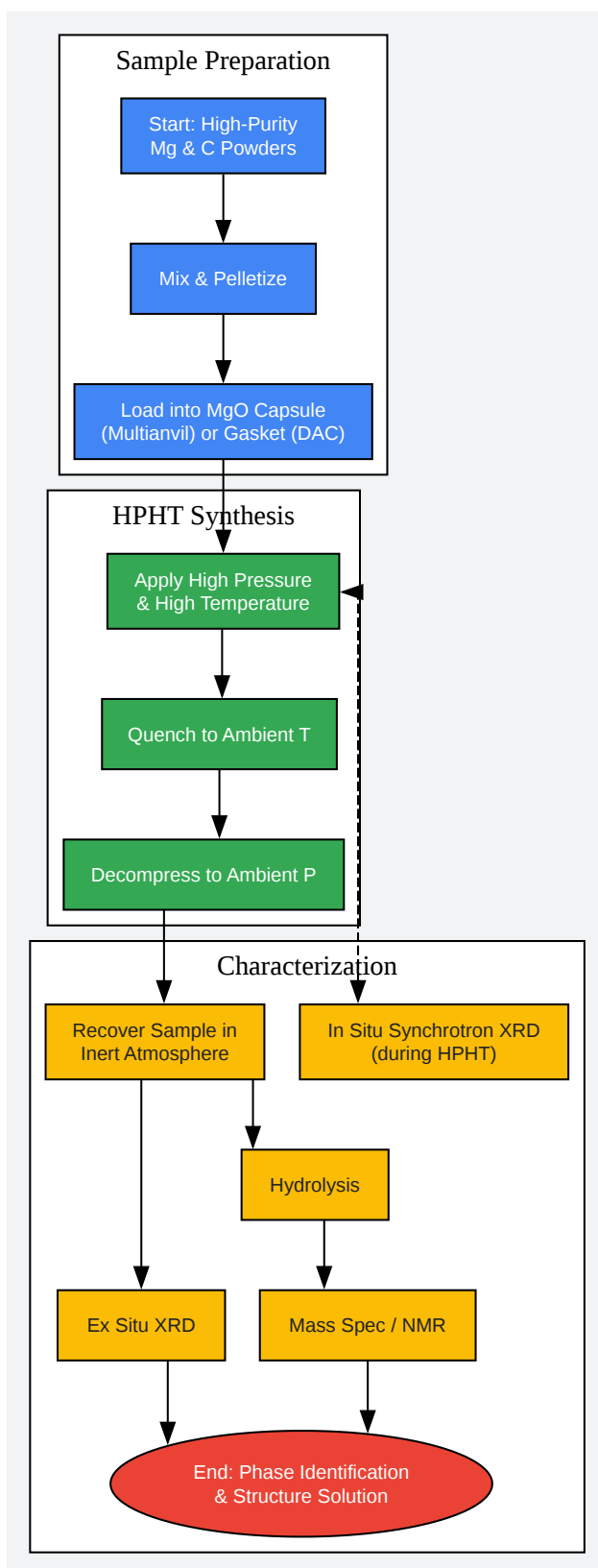
- Glow Discharge Optical Emission Spectrometry (GD-OES): This technique is employed for the precise measurement of trace amounts of carbon in magnesium.[1][6]
 - Sample Preparation: A specific procedure is required to create homogeneous and contamination-free Mg-C alloys for analysis. This involves melting high-purity magnesium in a graphite crucible under an inert argon atmosphere, holding at a specific temperature to allow for carbon dissolution, and then quenching to freeze the composition.[1]
 - Measurement Protocol: The GD-OES instrument requires careful calibration and operation to accurately measure low carbon concentrations. This includes checking the quality of the internal atmosphere, purifying the atmosphere by burning dummy samples, using a prolonged pre-burning time, and making frequent drift corrections.[1][6]

Thermodynamic Modeling

- CALPHAD (CALculation of PHase Diagrams) Method: This computational approach is used to thermodynamically assess the Mg-C system and calculate the phase diagram.[2][8][9]
 - Methodology: The Gibbs free energy of each phase is described by a mathematical model as a function of temperature, pressure, and composition. The parameters in these models are optimized by fitting to available experimental data, such as phase boundary information and thermochemical properties.[8][9] Once a self-consistent thermodynamic database is developed, it can be used to calculate stable and metastable phase equilibria.[2]

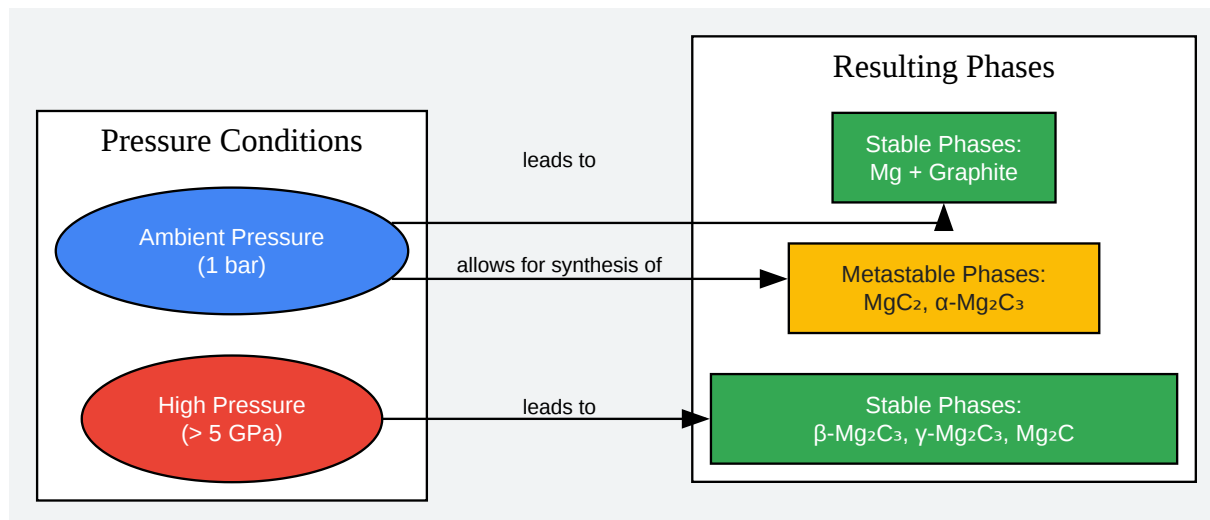
Visualizations

The following diagrams, generated using the DOT language, illustrate key experimental and logical workflows related to the study of the Mg-C phase diagram.



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Caption: Experimental workflow for high-pressure synthesis and characterization of Mg-C phases.



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Caption: Logical relationship of pressure to the stability of Mg-C phases.

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